

A Technical Guide to the Physical Characteristics of Phenylmethan-d2-ol

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Compound of Interest

Compound Name: *Phenylmethan-d2-ol*

Cat. No.: *B1357021*

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Introduction

Phenylmethan-d2-ol ($C_6H_5CD_2OH$), also known as Benzyl- α,α -d₂ alcohol, is a deuterated isotopologue of Phenylmethanol (Benzyl alcohol). In this molecule, the two hydrogen atoms on the methylene bridge (the carbon atom attached to the phenyl group) are replaced with deuterium atoms. This isotopic substitution makes it a valuable tool for researchers, particularly in mechanistic studies, metabolic profiling, and as an internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.^{[1][2]} Its physical properties are subtly different from its non-deuterated counterpart due to the greater mass of deuterium, which can influence intermolecular interactions and vibrational energies. This guide provides a summary of its key physical characteristics and the experimental methods used to determine them.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Phenylmethan-d2-ol**, with data for the non-deuterated Phenylmethanol provided for comparison.

Property	Phenylmethan-d2-ol (C ₆ H ₅ CD ₂ OH)	Phenylmethanol (C ₆ H ₅ CH ₂ OH)
Molecular Formula	C ₇ H ₆ D ₂ O ^{[3][4]}	C ₇ H ₈ O ^[5]
Molecular Weight	110.15 g/mol ^{[3][6][7][8]}	108.14 g/mol ^{[5][9][10]}
Appearance	Colorless Liquid ^[2]	Colorless liquid with a mild, pleasant aromatic odor ^{[9][10][11][12]}
Melting Point	-16 to -13 °C ^{[6][13]}	-15 °C ^{[5][10]}
Boiling Point	203 to 205 °C ^{[6][13]}	205.3 °C ^{[9][14]}
Density	1.065 g/mL at 25 °C ^{[6][13]}	1.044 g/cm ³ at 25 °C ^{[11][15][16]}
Refractive Index	n _{20/D} 1.5388 ^{[6][13]}	n _{20/D} 1.539 ^[17]
Water Solubility	Data not available	4.29 g/100 mL (25 °C) ^[14]
Solubility	Soluble in H ₂ O (≥ 2 mg/mL) ^[2]	Miscible with ethanol, ether, and chloroform ^{[14][17]}

Experimental Protocols

The determination of the physical properties of liquid organic compounds like **Phenylmethan-d2-ol** involves standardized laboratory procedures. Below are detailed methodologies for key experiments.

Boiling Point Determination (Capillary Method)

This method, suitable for small quantities of liquid, determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.^[18]

- Apparatus: Thiele tube or oil bath, thermometer, small test tube (fusion tube), capillary tube sealed at one end, heating source (e.g., Bunsen burner or hot plate), and liquid paraffin or heating oil.^{[18][19]}
- Procedure:

- Seal one end of a capillary tube by heating it in a flame.[20][21]
- Place a few milliliters of **Phenylmethan-d2-ol** into the small test tube.[22]
- Drop the sealed capillary tube into the test tube with the open end submerged in the liquid and the sealed end pointing upwards.[18][21]
- Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly in a Thiele tube or oil bath, making sure the heating oil level is above the liquid sample but below the top of the test tube.[18]
- Heat the apparatus gently and uniformly.[18] As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When a continuous and rapid stream of bubbles emerges from the capillary tube, stop heating.[18]
- The liquid will begin to cool. The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[18] Record this temperature.

Density Determination (Volumetric Method)

Density is determined by measuring the mass of a known volume of the liquid.[23]

- Apparatus: Analytical balance (reads to at least 0.01 g), a volumetric flask or pycnometer (a glass flask with a precise volume), and a constant temperature bath.[24][25]
- Procedure:
 - Carefully clean and dry a pycnometer of a known volume (e.g., 10 mL).
 - Measure the mass of the empty, dry pycnometer using an analytical balance and record it as m_1 .[25]
 - Fill the pycnometer with **Phenylmethan-d2-ol** up to the calibration mark. Ensure there are no air bubbles. Use a constant temperature bath to bring the liquid to a specific

temperature (e.g., 25 °C), as density is temperature-dependent.

- Measure the mass of the filled pycnometer and record it as m_2 .
- The mass of the liquid (m_{liquid}) is calculated as $m_2 - m_1$.
- The density (ρ) is calculated using the formula: $\rho = m_{\text{liquid}} / V$ where V is the precise volume of the pycnometer.

Refractive Index Determination (Abbe Refractometer)

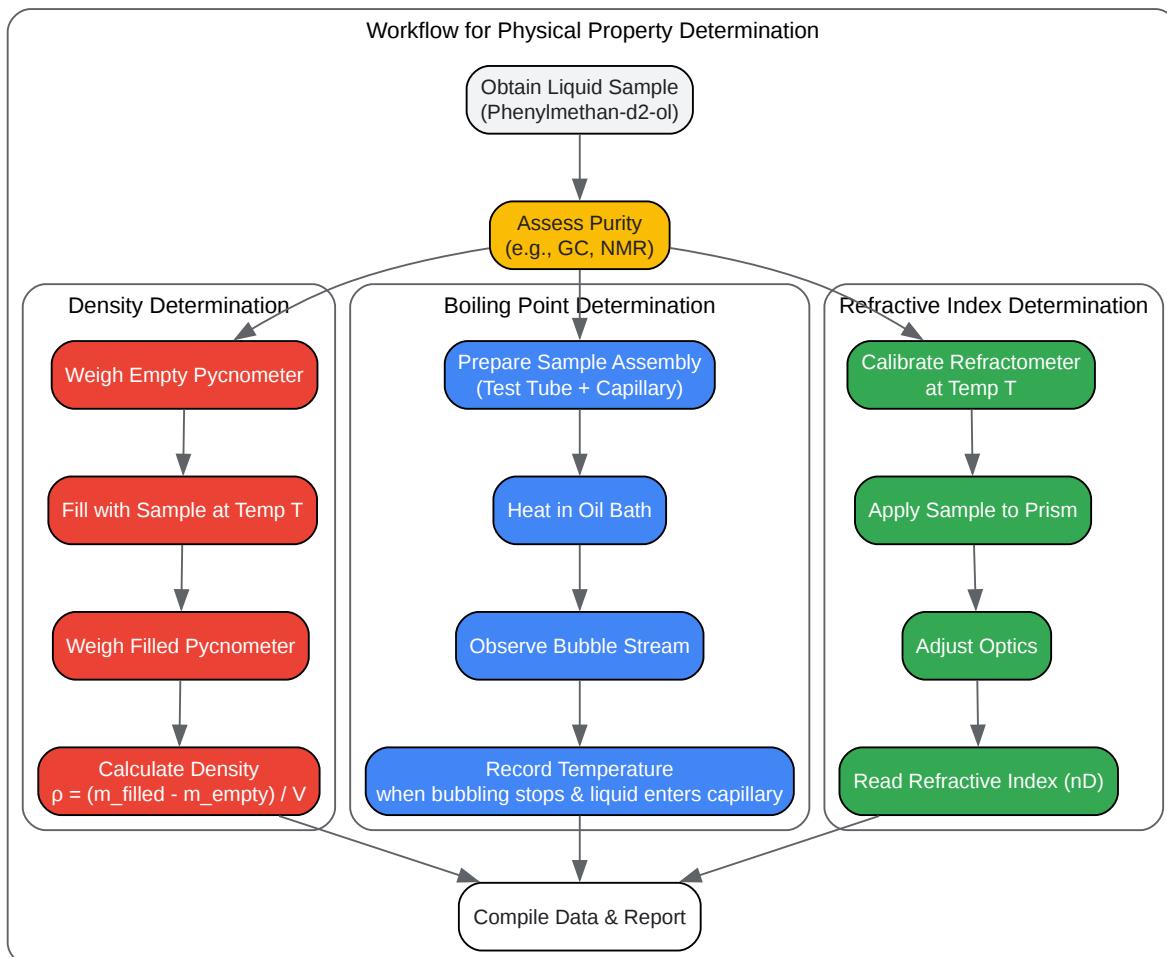
The refractive index is a fundamental physical property that measures how light propagates through a substance.[\[26\]](#) The Abbe refractometer is a common instrument for this measurement.

- Apparatus: Abbe refractometer, constant temperature water circulator, light source (often built-in), and a pipette or dropper.
- Procedure:
 - Turn on the refractometer and the light source. Ensure the prisms are clean and dry. If necessary, clean them with a suitable solvent like acetone or methanol and a soft lens tissue.[\[26\]](#)
 - Connect the refractometer to a constant temperature water circulator set to the desired temperature (e.g., 20 °C), as the refractive index is temperature-dependent.
 - Using a pipette, apply a few drops of **Phenylmethan-d2-ol** onto the surface of the lower prism. Do not let the pipette tip touch the prism surface to avoid scratching.[\[26\]](#)
 - Close the prism assembly firmly. The liquid should spread evenly between the two prisms.
 - Look through the eyepiece. You will see a field of view that is partially light and partially dark.
 - Turn the coarse and fine adjustment knobs to bring the dividing line (the borderline) between the light and dark areas into sharp focus exactly on the crosshairs in the eyepiece.

- If a color fringe is visible at the borderline, adjust the chromatic dispersion compensator to eliminate it, resulting in a sharp, black-and-white borderline.
- Read the refractive index value from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a liquid sample such as **Phenylmethan-d2-ol**.



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- To cite this document: BenchChem. [A Technical Guide to the Physical Characteristics of Phenylmethan-d2-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357021#physical-characteristics-of-phenylmethan-d2-ol]

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